An In-depth Technical Guide to (R)-β-4-Fluorophenylalanine

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Compound of Interest

Compound Name:	*(R)-3-Amino-3-(4-fluoro-phenyl)-propionic acid*
CAS No.:	*151911-23-8*
Cat. No.:	*B1331298*

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Abstract

(R)-β-4-Fluorophenylalanine, systematically known as (R)-3-amino-3-(4-fluorophenyl)propanoic acid, is a non-proteinogenic β-amino acid that has garnered interest in medicinal chemistry and neurobiology. Its structure, featuring a fluorine-substituted phenyl ring, imparts unique physicochemical properties that are advantageous for drug design, including enhanced metabolic stability and blood-brain barrier permeability. This technical guide provides a comprehensive overview of the core properties, synthesis, and potential biological activities of (R)-β-4-Fluorophenylalanine, with a focus on its role as a modulator of neuronal signaling pathways.

Core Properties of (R)-β-4-Fluorophenylalanine

(R)-β-4-Fluorophenylalanine is a derivative of β-phenylalanine with a fluorine atom at the para position of the phenyl ring. The introduction of fluorine can significantly alter the electronic properties of the molecule, influencing its interactions with biological targets.

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The physicochemical properties of (R)-β-4-Fluorophenylalanine and its racemate are summarized in the table below. These properties are crucial for its application in drug development, influencing its solubility, membrane permeability, and oral bioavailability.

Property	Value	Reference
IUPAC Name	(3R)-3-amino-3-(4-fluorophenyl)propanoic acid	N/A
Molecular Formula	$C_9H_{10}FNO_2$	
Molecular Weight	183.18 g/mol	
CAS Number	325-89-3 (racemate)	
Melting Point	224-228 °C (dec.) (racemate)	
Form	Solid	
Topological Polar Surface Area	63.3 Å²	[1]
XLogP3	-1.9	[1]

Several structural analogs of (R)-β-4-Fluorophenylalanine are also of interest in research and development. A comparison of their key differences is presented below.

Compound	Key Difference	Potential Impact
(R)-β-Phenylalanine	Lacks the 4-fluoro substituent.	Reduced lipophilicity and altered electronic interactions with biological targets.
4-Fluoro-L-phenylalanine (alpha-amino acid)	Amino group is on the α-carbon.	Different spatial arrangement of functional groups, leading to distinct biological activities.
4-Amino-3-(4-fluorophenyl)butyric acid	Homologated with an additional methylene group.	Acts as a GABA analog with potential for different receptor subtype selectivity.

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Synthesis of β-Fluorophenylalanine Derivatives

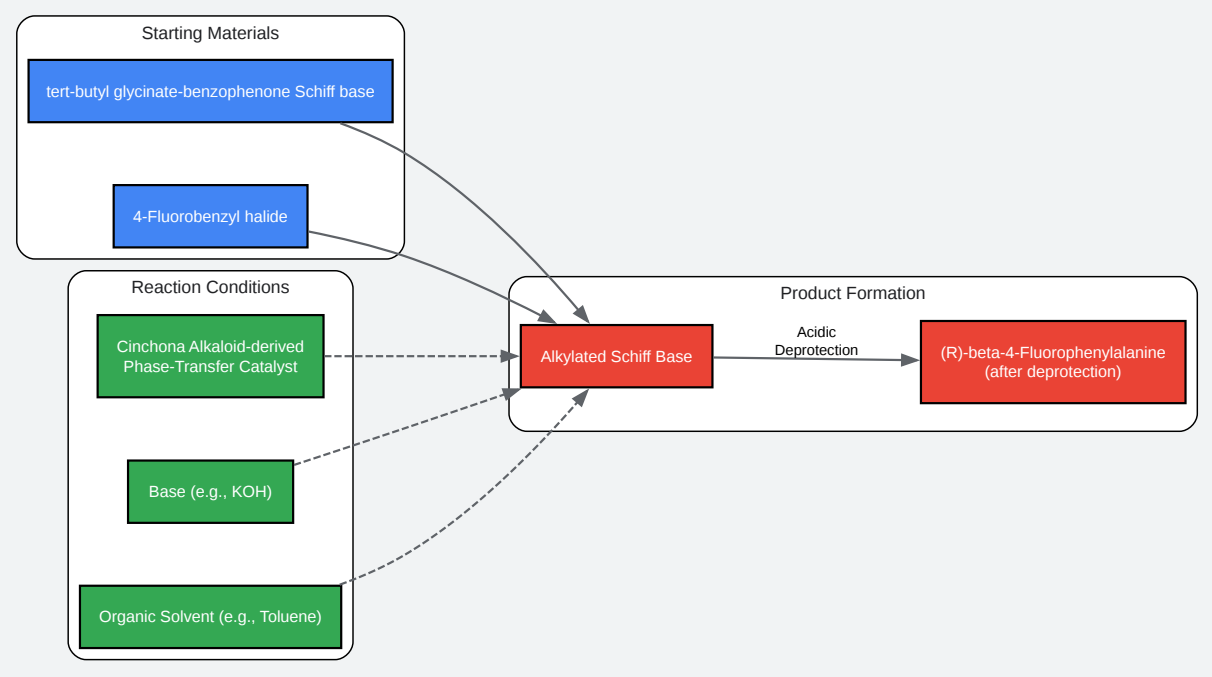
The synthesis of β-amino acids, including fluorinated derivatives, is a significant area of research in organic chemistry. Several synthetic strategies have been developed to produce these compounds, often with a focus on enantioselectivity.

Common methods for the synthesis of β-amino acids include:

- Mannich-type reactions: These reactions involve the condensation of an enolizable carbonyl compound, an amine, and a non-enolizable aldehyde or ketone. Recent advancements have focused on developing asymmetric versions of this reaction to produce enantiomerically pure β-amino acids.[2]
- Conjugate addition of amines: The addition of amine nucleophiles to α,β-unsaturated carbonyl compounds is a straightforward method for β-amino acid synthesis.[3]
- Arndt-Eistert homologation: This method involves the homologation of α-amino acids to their β-amino acid counterparts.[3]
- Catalytic carboxylation of aziridines: Nickel-catalyzed carboxylation of N-substituted aziridines with CO_2 provides a route to β-amino acids under mild conditions.[3]

One specific method for the synthesis of a related compound, 4-Fluoro-β-(4-fluorophenyl)-L-phenylalanine, involves the asymmetric phase-transfer catalyzed alkylation of a tert-butyl glycinate-benzophenone Schiff base using a cinchona alkaloid-derived catalyst.[4] This highlights a potential route for the enantioselective synthesis of (R)-β-4-Fluorophenylalanine.

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Caption: Generalized workflow for asymmetric synthesis.

Biological Activity and Mechanism of Action

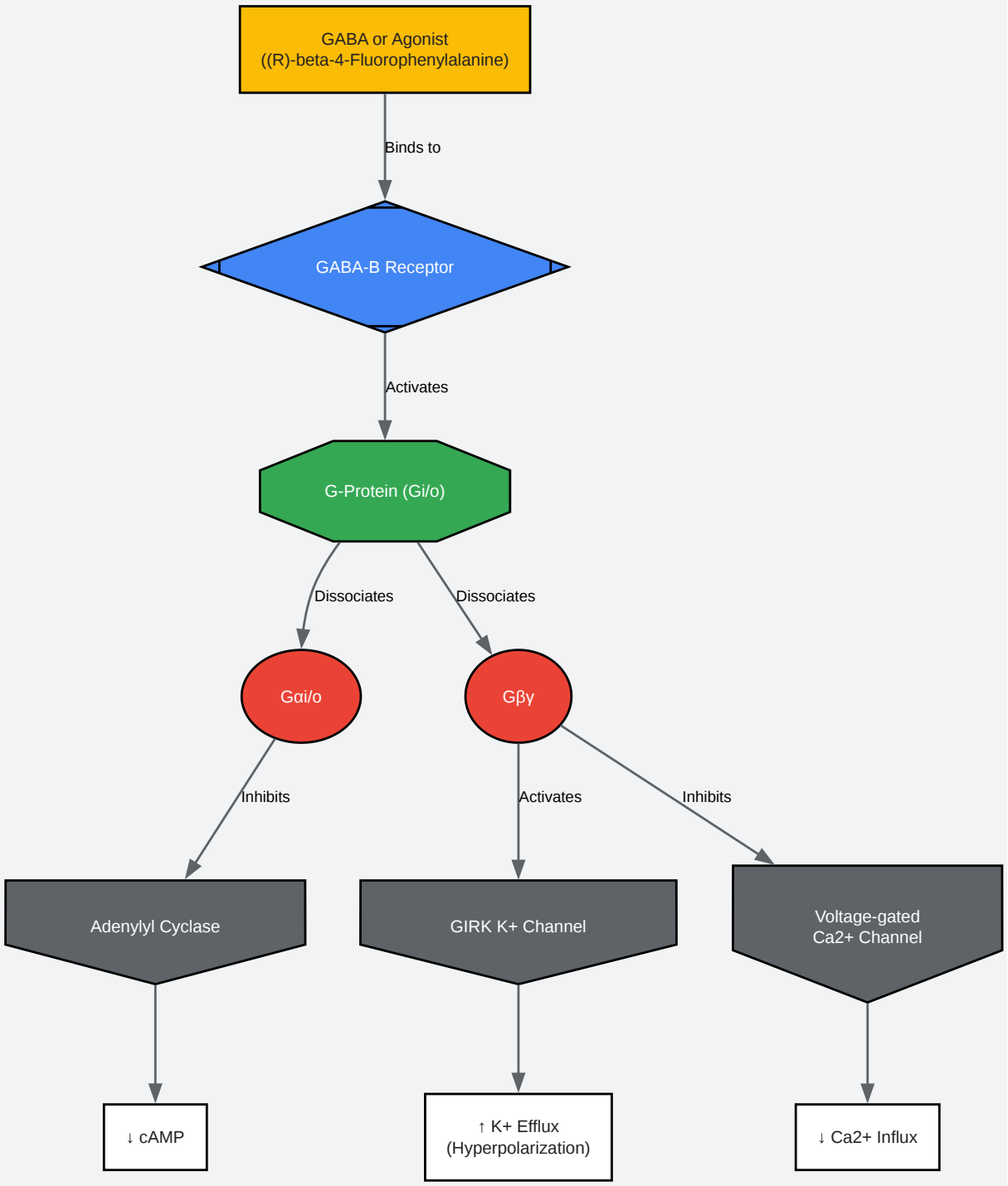
β-Amino acids and their derivatives are known to interact with various biological targets, including receptors and enzymes in the central nervous system. The unique structural properties of (R)-β-4-Fluorophenylalanine make it a compound of interest for modulating neuronal signaling.

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Gamma-aminobutyric acid (GABA) is the primary inhibitory neurotransmitter in the central nervous system.[5] Its receptors, GABA-A and GABA-B, are important targets for therapeutic agents. β-Phenylalanine derivatives are structurally similar to GABA and can act as agonists or antagonists at GABA receptors. It is hypothesized that (R)-β-4-Fluorophenylalanine may act as a modulator of GABA-B receptors.

GABA-B receptors are G-protein coupled receptors (GPCRs) that mediate slow and sustained inhibitory neurotransmission.[6] Activation of GABA-B receptors leads to the dissociation of the G-protein into Gα and Gβγ subunits. These subunits then modulate downstream effectors, including adenylyl cyclase and ion channels.[7]

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Caption: GABA-B receptor signaling pathway.

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Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of (R)-β-4-Fluorophenylalanine are not widely available in the public domain. However, general procedures for the synthesis of related compounds and for assessing biological activity can be adapted.

The following is a generalized protocol based on the synthesis of β-amino acids via nickel-catalyzed carboxylation of aziridines.[3]

- Preparation of the Catalyst: In a glovebox, a solution of $Ni(COD)_2$ and a suitable ligand (e.g., a phosphine ligand) in an anhydrous solvent (e.g., THF) is prepared.
- Reaction Setup: To a solution of the N-substituted 2-(4-fluorophenyl)aziridine in an anhydrous solvent, the catalyst solution and a reducing agent (e.g., a silane) are added.
- Carboxylation: The reaction mixture is stirred under an atmosphere of CO_2 (1 atm) at room temperature for the specified time.
- Workup and Purification: The reaction is quenched, and the product is extracted with an organic solvent. The crude product is then purified by column chromatography to yield the desired β-amino acid derivative.

The following is a general protocol for determining the in vitro inhibition of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), based on methods used for fluorophenylalanine derivatives.[8]

- Enzyme and Substrate Preparation: Solutions of AChE (from electric eel) and BChE (from equine serum) are prepared in a suitable buffer (e.g., phosphate buffer, pH 8.0). Substrate solutions of acetylthiocholine iodide (ATCI) and butyrylthiocholine iodide (BTCI) are also prepared.
- Inhibitor Preparation: A stock solution of the test compound, (R)-β-4-Fluorophenylalanine, is prepared in a suitable solvent (e.g., DMSO) and serially diluted to obtain a range of concentrations.

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- Assay Procedure: In a 96-well plate, the enzyme solution, buffer, and a solution of 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) are mixed with the inhibitor solution and pre-incubated. The reaction is initiated by the addition of the substrate.

- Data Analysis: The absorbance is measured at a specific wavelength (e.g., 412 nm) over time. The rate of reaction is calculated, and the IC_{50} value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity) is determined by plotting the percentage of inhibition versus the logarithm of the inhibitor concentration.

Conclusion

(R)-β-4-Fluorophenylalanine is a promising scaffold for the development of novel therapeutics, particularly for neurological disorders. Its unique physicochemical properties, conferred by the fluorine substitution, make it an attractive candidate for designing selective modulators of neuronal receptors such as the GABA-B receptor. Further research into the synthesis and biological activity of this and related compounds is warranted to fully elucidate their therapeutic potential. This guide provides a foundational understanding for researchers and drug development professionals working with this class of molecules.

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